

Application Notes: Synthesis of Drug Precursors Using 3-Hydroxy-5-nitrobenzoic Acid

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Compound of Interest

Compound Name: 3-Hydroxy-5-nitrobenzoic acid

Cat. No.: B184562

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Audience: Researchers, scientists, and drug development professionals.

Introduction

3-Hydroxy-5-nitrobenzoic acid (3,5-HNBA) is a highly versatile chemical intermediate pivotal in modern drug discovery. Its molecular structure, featuring hydroxyl, nitro, and carboxylic acid functional groups, presents multiple reaction sites for chemical modification, making it an ideal scaffold for constructing diverse molecular libraries.^[1] This compound is a key building block in the synthesis of novel pharmaceuticals, particularly those targeting inflammatory pathways and pain management.^[1] Derivatives of hydroxybenzoic acids are known to possess a wide range of biological activities, including antimicrobial, anti-inflammatory, antioxidant, and antitumoral properties, highlighting the therapeutic potential of molecules derived from 3,5-HNBA.^{[2][3][4]}

These application notes provide detailed protocols for the chemical modification of 3,5-HNBA to generate key drug precursors and summarize quantitative data from analogous synthetic procedures.

Physicochemical Properties

A secure supply of high-purity **3-Hydroxy-5-nitrobenzoic acid** is fundamental for reproducible research and development.^[1] Key properties of the starting material are summarized below.

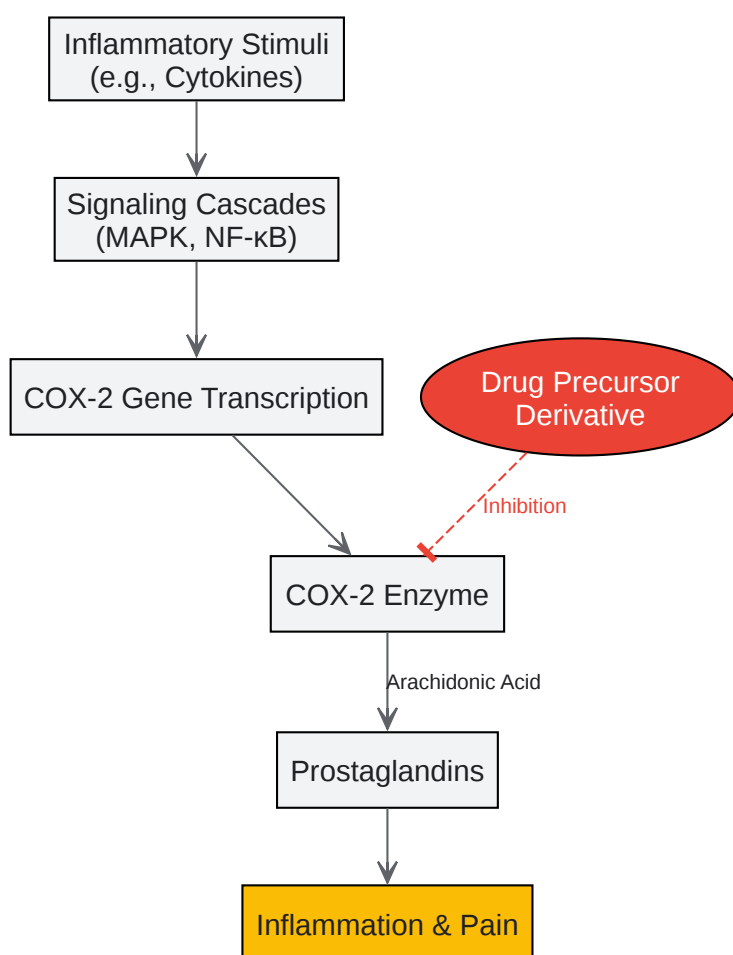
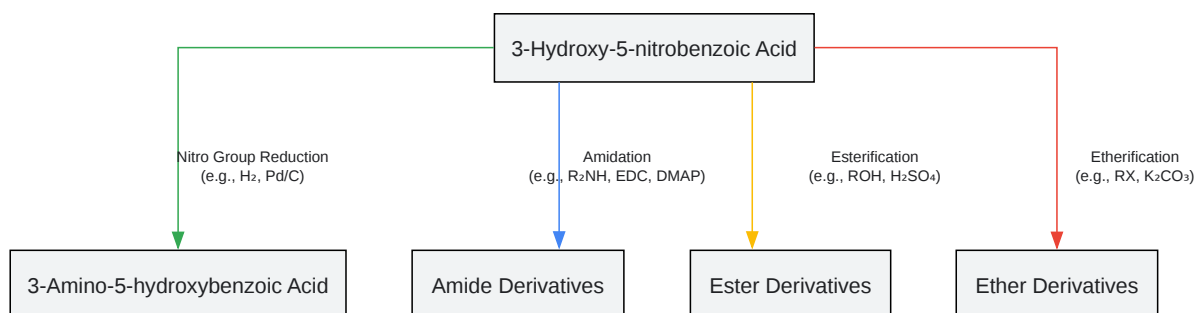
Property	Value	Reference
CAS Number	78238-14-9	[1]
Molecular Formula	C ₇ H ₅ NO ₅	[1]
Molecular Weight	183.12 g/mol	
Appearance	Light yellow solid	[1]
Melting Point	190-195 °C	
Purity (HPLC)	≥ 97%	

Synthetic Pathways and Experimental Protocols

The functional groups of **3-Hydroxy-5-nitrobenzoic acid** can be selectively modified to produce a variety of useful precursors. The primary transformations include the reduction of the nitro group to an amine, and derivatization of the carboxylic acid and hydroxyl groups to form amides, esters, and ethers.

General Synthetic Workflow

The following diagram illustrates the key synthetic transformations starting from **3-Hydroxy-5-nitrobenzoic acid** to generate diverse precursors for drug development.



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References

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